

Proper Disposal of YTX-465: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: YTX-465

Cat. No.: B15073584

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For researchers, scientists, and drug development professionals, the proper disposal of laboratory chemicals is a critical component of ensuring a safe and compliant work environment. This document provides essential information and guidance on the proper disposal procedures for **YTX-465**, a stearyl-CoA desaturase (SCD) inhibitor used in research.

Chemical and Physical Properties

A summary of the key quantitative data for **YTX-465** is presented below. This information is essential for a comprehensive understanding of the compound's characteristics.

Property	Value
CAS Number	2225824-53-1
Molecular Formula	C25H26N6O3
Molecular Weight	458.51

Hazard Assessment

According to the Safety Data Sheet (SDS) provided by GlpBio Technology, **YTX-465** is not classified as a hazardous substance or mixture[1]. This assessment is crucial for determining the appropriate disposal pathway. However, it is imperative to remember that all chemicals, regardless of their hazard classification, should be handled with care and disposed of responsibly.

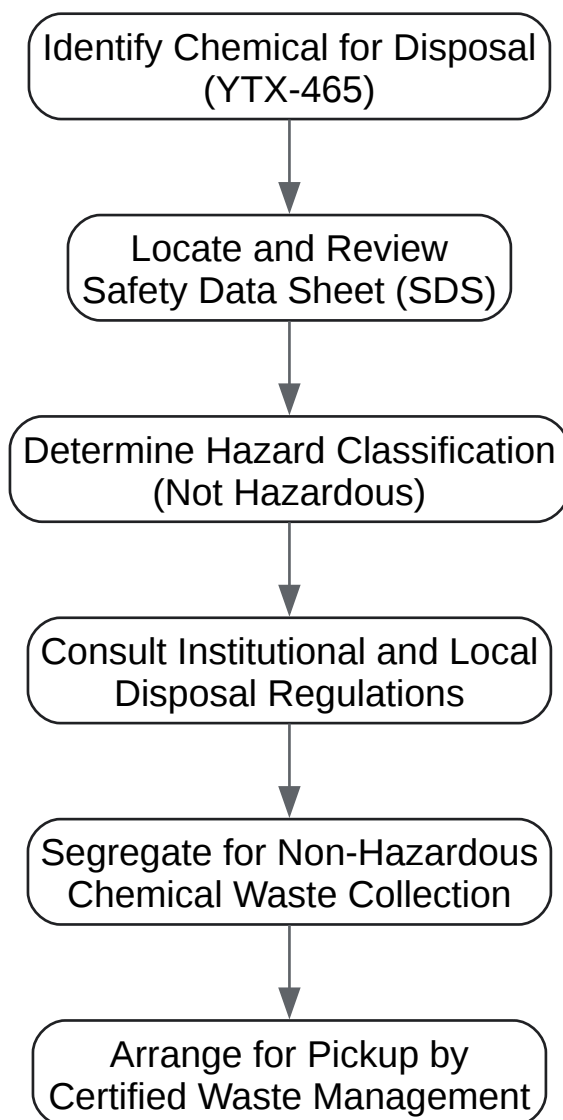
Disposal Procedures

The primary directive for the disposal of **YTX-465**, as stated in its Safety Data Sheet, is to "Dispose substance in accordance with prevailing country, federal, state and local regulations" [1]. This indicates that while the chemical itself is not considered hazardous, its disposal must adhere to the established waste management protocols of your institution and region.

For detailed, step-by-step guidance, laboratory personnel should consult their institution's Environmental Health and Safety (EHS) office or the designated safety officer. These internal experts are equipped to provide specific instructions that align with local and national regulations for non-hazardous chemical waste.

General Disposal Workflow

The following diagram illustrates a general workflow for the disposal of a non-hazardous chemical like **YTX-465**. This logical process ensures that all necessary safety and regulatory steps are considered.



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Caption: General workflow for the disposal of **YTX-465**.

Contaminated Materials

Any materials that have come into contact with **YTX-465**, such as personal protective equipment (PPE), empty containers, and other lab supplies, should also be disposed of in accordance with prevailing country, federal, state, and local regulations^[1]. As a standard practice, these materials should be collected in a designated and clearly labeled waste container for non-hazardous solid chemical waste.

Experimental Protocols

Currently, there are no publicly available, specific experimental protocols for the disposal of **YTX-465** beyond the general guidelines provided in the Safety Data Sheet. The non-hazardous nature of the compound means that specialized chemical neutralization or deactivation procedures are not expected to be required prior to disposal.

By adhering to the guidance provided by the manufacturer's Safety Data Sheet and consulting with local safety officials, researchers can ensure the safe and compliant disposal of **YTX-465**. This commitment to proper chemical handling and waste management is fundamental to maintaining a safe and responsible laboratory environment.

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References

- 1. file.glpbio.com [file.glpbio.com]
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